

Application Notes and Protocols: Electrophysiological Studies of Tetramethrin on Nerve Cells

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Compound of Interest

Compound Name: *Tetramethrin*

Cat. No.: *B1681291*

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These application notes provide a comprehensive overview of the electrophysiological effects of the pyrethroid insecticide **Tetramethrin** on nerve cells. Detailed protocols for key experiments are included to facilitate the study of its mechanisms of action.

Introduction

Tetramethrin is a Type I pyrethroid insecticide that primarily acts on the voltage-gated sodium channels of nerve cells.^[1] This interaction leads to a prolongation of the sodium current, causing hyperexcitability of the nervous system, repetitive firing, and eventual paralysis in insects.^{[1][2]} Understanding the precise electrophysiological effects of **Tetramethrin** is crucial for assessing its neurotoxicity and for the development of novel insecticides and therapeutic agents. These notes will detail its impact on sodium and potassium channels, as well as on overall nerve excitability and synaptic transmission.

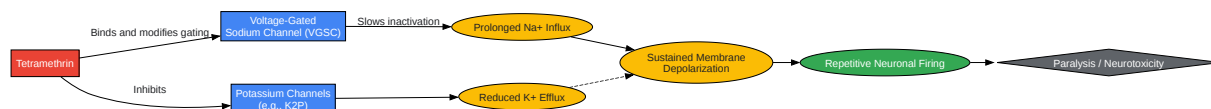
Mechanism of Action

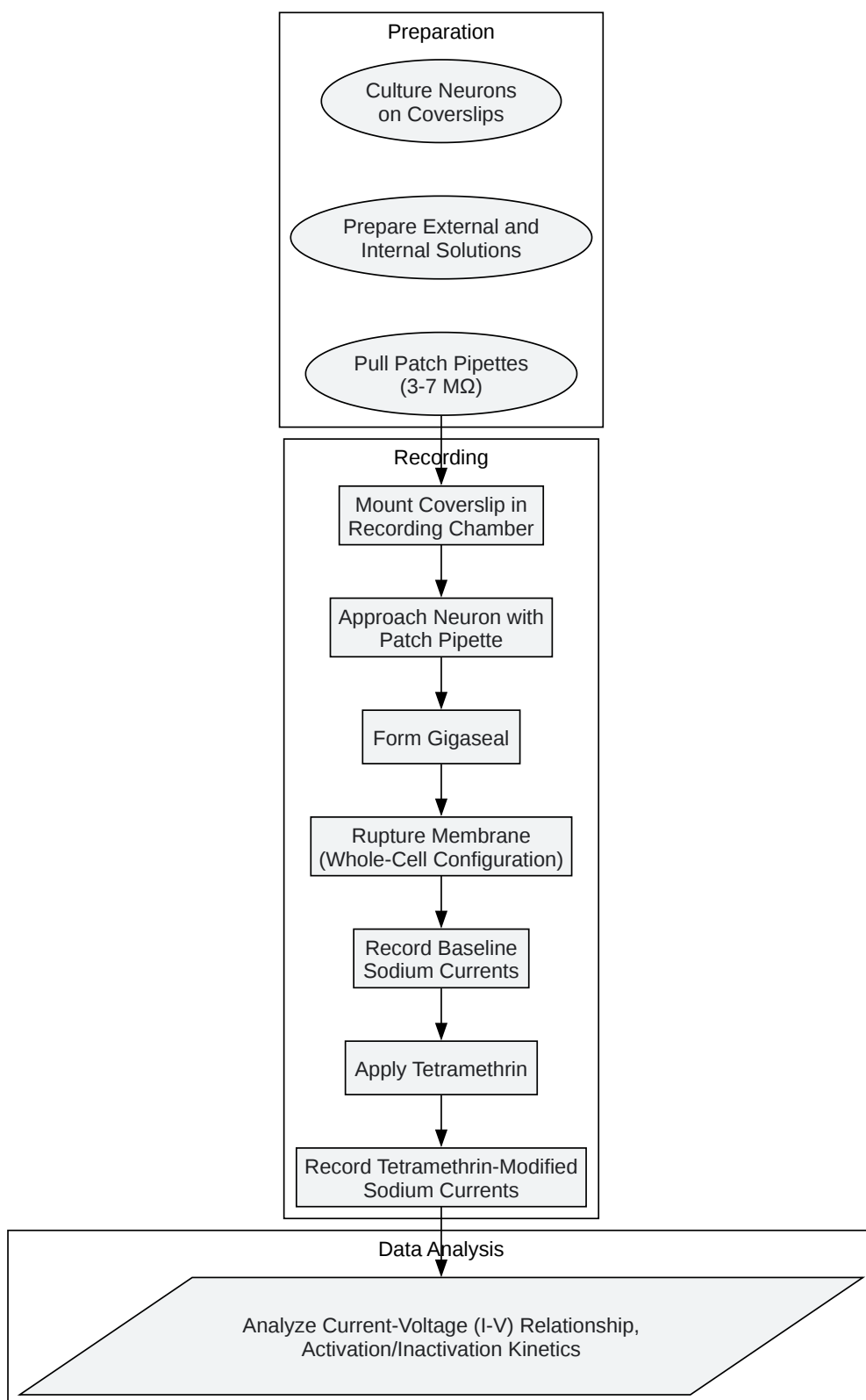
Tetramethrin's primary target is the voltage-gated sodium channel (VGSC). It binds to the channel and modifies its gating properties, specifically by slowing both the activation and inactivation kinetics.^[2] This results in a prolonged opening of the channel during depolarization

and a persistent influx of sodium ions.[2][3] This sustained depolarization can lead to repetitive action potentials and, at higher concentrations, a depolarizing block of nerve conduction.[4]

While the primary effects are on sodium channels, studies have also indicated that **Tetramethrin** can modulate other ion channels, including potassium channels, which contributes to its overall neurotoxic profile.[4][5]

Signaling Pathway of Tetramethrin Action





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